

discovery and history of N-methyl-N-(methylsulfonyl)glycine

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Compound of Interest

Compound Name:	<i>N</i> -methyl- <i>N</i> -(methylsulfonyl)glycine
Cat. No.:	B186531

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An In-depth Technical Guide to **N-methyl-N-(methylsulfonyl)glycine**: Synthesis, Properties, and Potential Applications

Abstract

N-methyl-N-(methylsulfonyl)glycine, a derivative of the amino acid sarcosine, is a compound of interest within the broader class of N-substituted amino acids. While a detailed historical record of its specific discovery is not readily available in peer-reviewed literature, its chemical structure suggests potential applications in medicinal chemistry and drug development. This guide provides a comprehensive overview of its physicochemical properties, outlines plausible synthetic routes based on established organic chemistry principles, and explores potential biological activities by drawing parallels with structurally related compounds. This document is intended for researchers, scientists, and professionals in drug development seeking a foundational understanding of this molecule.

Introduction

N-methyl-N-(methylsulfonyl)glycine (CAS Number: 115665-52-6) is a chemical entity that combines the structural features of N-methylglycine (sarcosine) with a methylsulfonyl group attached to the nitrogen atom. Sarcosine itself is a naturally occurring amino acid derivative involved in various biological processes. The addition of a methylsulfonyl group can significantly alter the molecule's physicochemical properties, such as its acidity, lipophilicity, and metabolic stability, thereby potentially modulating its biological activity. While specific

research on **N-methyl-N-(methylsulfonyl)glycine** is limited, the broader class of sulfonamide-containing compounds and N-acylamino acids has been extensively studied, revealing a wide range of therapeutic applications.

Physicochemical Properties

A summary of the key physicochemical properties of **N-methyl-N-(methylsulfonyl)glycine** is presented in Table 1. These properties are crucial for understanding its behavior in biological systems and for the design of potential drug formulations.

Table 1: Physicochemical Properties of **N-methyl-N-(methylsulfonyl)glycine**

Property	Value	Source
CAS Number	115665-52-6	[1] [2] [3]
Molecular Formula	C ₄ H ₉ NO ₄ S	[1] [2] [4]
Molecular Weight	167.18 g/mol	[1] [2] [4]
IUPAC Name	2-(methyl(methylsulfonyl)amino)acetic acid	[1]
Appearance	Solid (predicted)	General knowledge
Purity	Typically ≥95% (as supplied commercially)	[2]

Synthesis and Experimental Protocols

While a specific, originally reported synthesis for **N-methyl-N-(methylsulfonyl)glycine** is not documented in readily accessible literature, its structure lends itself to established synthetic methodologies for the formation of N-substituted sulfonamides and the alkylation of amino acids. Two plausible synthetic routes are detailed below.

Route 1: N-methylation of N-(methylsulfonyl)glycine

This approach involves the initial synthesis of N-(methylsulfonyl)glycine followed by methylation of the sulfonamide nitrogen.

Experimental Protocol:

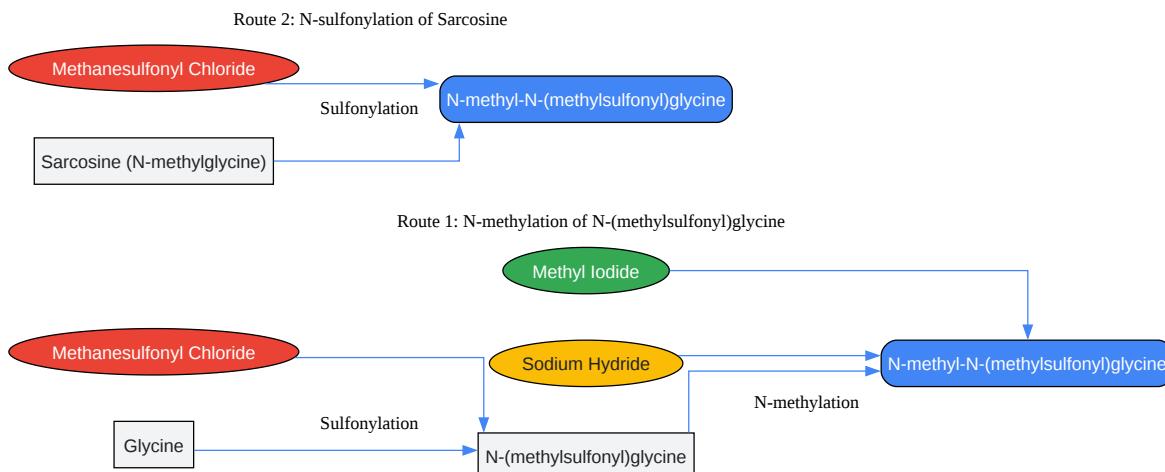
- Step 1: Synthesis of N-(methylsulfonyl)glycine:
 - Glycine is dissolved in an aqueous solution of a suitable base, such as sodium hydroxide, at a low temperature (e.g., 0-5 °C).
 - Methanesulfonyl chloride is added dropwise to the stirred solution while maintaining the low temperature and basic pH.
 - The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by TLC or LC-MS).
 - The solution is acidified with a mineral acid (e.g., HCl) to precipitate the N-(methylsulfonyl)glycine product.
 - The product is collected by filtration, washed with cold water, and dried.
- Step 2: N-methylation:
 - N-(methylsulfonyl)glycine is dissolved in a suitable aprotic polar solvent, such as dimethylformamide (DMF).
 - A strong base, such as sodium hydride (NaH), is added portion-wise at 0 °C to deprotonate the sulfonamide nitrogen.
 - A methylating agent, such as methyl iodide (CH_3I), is added, and the reaction mixture is stirred at room temperature until completion.
 - The reaction is quenched with water, and the product is extracted with an organic solvent.
 - The organic layer is washed, dried, and concentrated to yield **N-methyl-N-(methylsulfonyl)glycine**.

Route 2: N-sulfonylation of Sarcosine (N-methylglycine)

This alternative route begins with the readily available N-methylglycine (sarcosine).

Experimental Protocol:

- Sarcosine is dissolved in an aqueous basic solution (e.g., sodium hydroxide) at a reduced temperature (0-5 °C).
- Methanesulfonyl chloride is added slowly to the stirred solution, with careful control of temperature and pH.
- The mixture is stirred and allowed to warm to room temperature until the starting material is consumed.
- The reaction mixture is then acidified to precipitate the final product, **N-methyl-N-(methylsulfonyl)glycine**.
- The product is isolated by filtration, washed, and dried.

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Caption: Plausible synthetic routes to **N-methyl-N-(methylsulfonyl)glycine**.

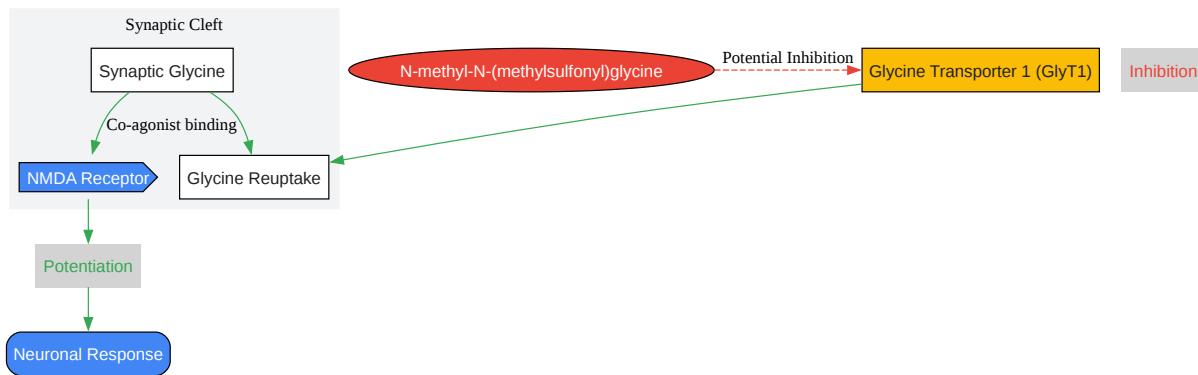
Potential Biological Activity and Signaling Pathways

Due to the lack of specific biological data for **N-methyl-N-(methylsulfonyl)glycine**, its potential activities can be inferred from structurally similar molecules.

Glycine Transporter (GlyT) Inhibition

N-substituted glycine derivatives are known to interact with glycine transporters. For instance, the sarcosine derivative N[3-(4'-fluorophenyl)-3-(4'-phenylphenoxy)propyl]sarcosine is a potent and selective inhibitor of GlyT1. Inhibition of GlyT1 increases the concentration of glycine in the

synaptic cleft, which can potentiate the activity of N-methyl-D-aspartate (NMDA) receptors. This mechanism is a target for therapeutic intervention in central nervous system disorders. It is plausible that **N-methyl-N-(methylsulfonyl)glycine** could exhibit activity at glycine transporters.



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Caption: Potential mechanism of action via GlyT1 inhibition.

Sulfonamide-Based Enzyme Inhibition

The sulfonamide moiety is a well-known pharmacophore present in a variety of drugs, including diuretics, anticonvulsants, and antibiotics. These compounds often act as enzyme inhibitors. For example, some sulfonamides inhibit carbonic anhydrase or dihydropteroate synthase. The presence of the methylsulfonyl group in **N-methyl-N-(methylsulfonyl)glycine** suggests that it could be investigated as an inhibitor for various enzymes.

Conclusion

N-methyl-N-(methylsulfonyl)glycine is a compound with a chemical structure that suggests potential for biological activity, likely as a modulator of amino acid transporters or as an enzyme inhibitor. While its specific history and discovery are not well-documented, established synthetic methods can be readily applied for its preparation. Further research is warranted to elucidate its pharmacological profile and to explore its potential therapeutic applications. This guide provides a foundational framework for scientists and researchers to begin their investigation into this intriguing molecule.

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